

Introduction: The Significance of 4-Vinylcyclohexene and its Epoxides

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Compound of Interest

Compound Name: Vinyl cyclohexene dioxide

CAS No.: 25086-25-3

Cat. No.: B607364

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4-Vinylcyclohexene (4-VCH) is an organic compound produced from the dimerization of 1,3-butadiene.[1] While it has applications as a chemical intermediate, its primary value lies in its conversion to 4-vinylcyclohexene dioxide (VCHD).[1] VCHD is an important industrial chemical, a diepoxide used as a reactive diluent and crosslinking agent in epoxy resin formulations to enhance mechanical strength, thermal stability, and chemical resistance.[2][3] Its low viscosity and high reactivity make it particularly valuable in coatings, adhesives, and composites.[3]

Understanding the mechanistic pathways of 4-VCH epoxidation is critical for controlling reaction outcomes, optimizing yields, and ensuring product purity. This guide provides a detailed exploration of these mechanisms, focusing on the influence of different oxidizing agents and catalytic systems, for researchers, scientists, and professionals in drug development and materials science.

PART 1: Epoxidation with Peroxy Acids (Prilezhaev Reaction)

The most common and industrially established method for epoxidizing 4-VCH is the Prilezhaev reaction, which utilizes a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA) or

peroxyacetic acid.[4][5] This reaction is known for its reliability and predictable stereochemistry.

Mechanism and Regioselectivity

The epoxidation with peroxy acids proceeds through a concerted, single-step mechanism often referred to as the "butterfly mechanism".[6][7] In this transition state, the alkene's π -bond acts as a nucleophile, attacking the electron-deficient outer oxygen of the peroxy acid.[6] Simultaneously, bonds are formed and broken in a cyclic arrangement, transferring the oxygen atom to the double bond.[7]

A key consideration for 4-VCH is regioselectivity: it possesses two distinct double bonds, an endocyclic (within the cyclohexene ring) and an exocyclic (the vinyl group). The endocyclic double bond is trisubstituted and generally more electron-rich (nucleophilic) than the disubstituted exocyclic double bond. Consequently, epoxidation occurs preferentially at the ring position.[8][9] This leads to the formation of 4-vinyl-1-cyclohexene 1,2-epoxide as the primary initial product.[9][10] Further epoxidation of the vinyl group then yields the diepoxide, VCHD.

Caption: The concerted "butterfly" mechanism for peroxy acid epoxidation of 4-VCH.

Stereochemistry

The concerted nature of the Prilezhaev reaction dictates a syn-addition of the oxygen atom. This means both C-O bonds form on the same face of the double bond, preserving the stereochemistry of the starting alkene.[6][11] For a planar alkene face, this results in a racemic mixture of enantiomers unless a chiral directing group is present.[12]

PART 2: Metal-Catalyzed Epoxidation

Metal complexes can catalyze the epoxidation of alkenes using more economical and safer terminal oxidants like hydrogen peroxide (H_2O_2) or tert-butyl hydroperoxide (TBHP).[13][14] These systems offer alternative reaction pathways and can provide access to different selectivities.

Mechanism with H_2O_2 and Metal Catalysts

Catalytic systems involving metals like titanium, vanadium, or manganese are effective for epoxidation with hydrogen peroxide.[15][16] For instance, titanium silicalite (TS-1) is a well-known heterogeneous catalyst for this transformation.[15]

The general mechanism, while varying with the specific metal, typically involves the formation of a high-valent metal-oxo or metal-peroxo species. This activated complex is the actual epoxidizing agent. The alkene then coordinates to or attacks this species, leading to oxygen transfer.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Caption: Mnemonic for predicting stereochemistry in the Sharpless epoxidation.

PART 3: Data Summary and Experimental Protocols

Data Presentation: Comparison of Epoxidation Methods

The choice of epoxidation method depends on factors like cost, desired selectivity, and scale. The following table summarizes key aspects of different approaches.



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Experimental Protocol: Epoxidation of 4-VCH with Peroxyacetic Acid

This protocol is adapted from methodologies described in the literature for the synthesis of 1,2-epoxide-4-vinyl-cyclohexane. [17] Objective: To synthesize 1,2-epoxide-4-vinyl-cyclohexane via epoxidation of 4-vinylcyclohexene.

Materials:

- 4-Vinylcyclohexene (4-VCH), 50 mL
- 30% (mass fraction) Peroxyacetic Acid in ethyl acetate, 90 mL
- Sodium Carbonate (Na_2CO_3), 20.0 g
- Ethyl Acetate, 200 mL
- Reaction vessel (three-necked flask with stirrer, thermometer, and dropping funnel)
- Ice bath

Procedure:

- Setup: Charge the reaction vessel with 200 mL of ethyl acetate and 50 mL of 4-vinylcyclohexene. Begin stirring.

- **Temperature Control:** Cool the reaction mixture to the desired reaction temperature (e.g., 45°C) using a water or oil bath. Maintain this temperature throughout the reaction. [17]3.
Reagent Addition: To maintain a weakly acidic pH and improve yield, add the peroxyacetic acid solution and solid sodium carbonate simultaneously and gradually over a period of approximately 1-2 hours. [17]Monitor the temperature closely to prevent thermal runaway, using an ice bath for cooling if necessary.
- **Reaction:** After the addition is complete, allow the reaction to proceed at 45°C for an additional 2.0 hours. [17]5. **Workup:**
 - Cool the reaction mixture to room temperature.
 - Filter the mixture to remove any remaining solids (sodium carbonate and sodium acetate byproduct).
 - Wash the organic phase with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent (ethyl acetate) under reduced pressure using a rotary evaporator. The crude product can be further purified by vacuum distillation to yield pure 1,2-epoxide-4-vinyl-cyclohexene.

Expected Outcome: Under these optimized conditions, a yield of approximately 85% can be achieved. [17]

PART 4: Safety and Handling Considerations

4-Vinylcyclohexene dioxide (VCHD) is a reactive and toxic compound that requires careful handling.

- **Toxicity:** VCHD is classified as an alkylating agent and is toxic. [2]It has been shown to have adverse effects on fertility, specifically by destroying oocytes in animal studies. [2]*
Carcinogenicity: The International Agency for Research on Cancer (IARC) classifies VCHD in Group 2B, as "possibly carcinogenic to humans". [4]NIOSH also considers it a potential human carcinogen. [19]* **Handling:** Due to its toxicity and potential carcinogenicity, VCHD

should be handled in a well-ventilated fume hood with appropriate personal protective equipment (PPE), including gloves and safety glasses, to avoid skin, eye, and respiratory exposure. [3][20] Peroxy acids used in its synthesis are strong oxidizers and can be explosive under certain conditions, requiring careful temperature control and handling procedures. [18]

References

- Wikipedia. (n.d.). Vinylcyclohexene dioxide. Retrieved from [\[Link\]](#)
- ResearchGate. (2025). Transition Metal-Catalyzed Epoxidation of Alkenes | Request PDF. Retrieved from [\[Link\]](#)
- ElectronicsAndBooks. (n.d.). Mechanistic studies on the epoxidation of alkenes with molecular oxygen and aldehydes catalysed by transition metal- β -diketon. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN101293881A - A kind of preparation method of 4-vinylcyclohexene dioxide.
- Global Market Share and Ranking. (2025). Vinylcyclohexene Dioxide - Global Market Share and Ranking, Overall Sales and Demand Forecast 2025-2031. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). EP0987259A1 - Process for epoxydation of olefinic compounds with hydrogen peroxide.
- MDPI. (n.d.). Asymmetric Ring-Opening of Epoxides Catalyzed by Metal-Salen Complexes. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 8.7: Oxidation of Alkenes - Epoxidation and Hydroxylation. Retrieved from [\[Link\]](#)
- OSHA. (n.d.). **Vinyl Cyclohexene Dioxide**. Retrieved from [\[Link\]](#)
- NIOSH - CDC. (n.d.). 1988 OSHA PEL Project - **Vinyl Cyclohexene Dioxide**. Retrieved from [\[Link\]](#)
- NJ.gov. (n.d.). **VINYL CYCLOHEXENE DIOXIDE HAZARD SUMMARY**. Retrieved from [\[Link\]](#)

- NCBI. (n.d.). 4-Vinylcyclohexene Diepoxide - Some Industrial Chemicals. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Epoxidation of 4 - vinyl - cyclohexene from byproducts of butadiene production. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **Vinyl cyclohexene dioxide** | C₈H₁₂O₂ | CID 7833. Retrieved from [\[Link\]](#)
- Organic Chemistry Portal. (n.d.). Synthesis of epoxides. Retrieved from [\[Link\]](#)
- PubMed - NIH. (n.d.). Epoxidation of 4-vinylcyclohexene by human hepatic microsomes. Retrieved from [\[Link\]](#)
- Chemistry Steps. (n.d.). Epoxidation of Alkenes. Retrieved from [\[Link\]](#)
- Google Patents. (n.d.). CN101613330A - Method for preparing epoxycyclohexane by hydrogen peroxide epoxidation.
- ResearchGate. (2023). Oxidation of vinylcyclohexane. Reaction conditions: 1 mmol.... Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2024). 8.7: Oxidation of Alkenes - Epoxidation and Hydroxylation. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). 4-Vinylcyclohexene. Retrieved from [\[Link\]](#)
- NCBI Bookshelf. (n.d.). 4-Vinylcyclohexene - Some Industrial Chemicals. Retrieved from [\[Link\]](#)
- Wikipedia. (n.d.). Sharpless epoxidation. Retrieved from [\[Link\]](#)
- OSTI.GOV. (2020). Cyclohexene Epoxidation with H₂O₂ in the Vapor and Liquid Phases over a Vanadium-based Metal-Organic Framework. Retrieved from [\[Link\]](#)
- Visualize Organic Chemistry. (n.d.). Alkene epoxidation. Retrieved from [\[Link\]](#)
- Chemistry LibreTexts. (2020). 9.12: Oxidation of Alkenes - Epoxidation. Retrieved from [\[Link\]](#)

- Oregon State University. (n.d.). The Sharpless-Katsuki Enantioselective Epoxidation. Retrieved from [[Link](#)]
- YouTube. (2014). Alkene Epoxidation Reaction and Mechanism Using Peroxy acid or mCPBA. Retrieved from [[Link](#)]
- Wayne State University. (2024). Mechanism of the Sharpless Epoxidation Reaction: A DFT Study. Retrieved from [[Link](#)]
- Organic Chemistry Portal. (n.d.). Sharpless Epoxidation. Retrieved from [[Link](#)]
- NIH. (2024). Isolelective Polymerization of 1-Vinylcyclohexene (VCH) and a Terpene Derived Monomer S-4-Isopropenyl-1-vinyl-1-cyclohexene (IVC), and Its Binary Copolymerization with Linear Terpenes. Retrieved from [[Link](#)]
- Chemistry Stack Exchange. (2019). Stereochemical outcomes in opening of vinyl epoxides. Retrieved from [[Link](#)]
- YouTube. (2017). 11. Enantioselective Epoxidations. Retrieved from [[Link](#)]

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Sources

- [1. 4-Vinylcyclohexene - Wikipedia \[en.wikipedia.org\]](#)
- [2. Vinylcyclohexene dioxide - Wikipedia \[en.wikipedia.org\]](#)
- [3. Vinylcyclohexene Dioxide - Global Market Share and Ranking, Overall Sales and Demand Forecast 2025-2031 \[qyresearch.in\]](#)
- [4. 4-Vinylcyclohexene Diepoxide - Some Industrial Chemicals - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [5. Alkene epoxidation - Visualize Organic Chemistry \[visualizeorgchem.com\]](#)
- [6. Epoxidation of Alkenes - Chemistry Steps \[chemistrysteps.com\]](#)

- [7. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [8. Vinyl cyclohexene dioxide | C₈H₁₂O₂ | CID 7833 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [9. Epoxidation of 4-vinylcyclohexene by human hepatic microsomes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [10. 4-Vinylcyclohexene - Some Industrial Chemicals - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://ncbi.nlm.nih.gov)
- [11. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [12. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [13. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [14. Epoxide synthesis by epoxidation \[organic-chemistry.org\]](https://organic-chemistry.org)
- [15. EP0987259A1 - Process for epoxydation of olefinic compounds with hydrogen peroxide - Google Patents \[patents.google.com\]](https://patents.google.com)
- [16. osti.gov \[osti.gov\]](https://osti.gov)
- [17. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [18. chem.libretexts.org \[chem.libretexts.org\]](https://chem.libretexts.org)
- [19. 1988 OSHA PEL Project - Vinyl Cyclohexene Dioxide | NIOSH | CDC \[cdc.gov\]](https://cdc.gov)
- [20. nj.gov \[nj.gov\]](https://nj.gov)
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